

# Standard operating procedure for 2-Methylbutyl benzoate handling

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## Compound of Interest

Compound Name: 2-Methylbutyl benzoate

Cat. No.: B1615523

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An Application Note and Protocol for the Safe Handling and Use of **2-Methylbutyl Benzoate**

For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive guide to the standard operating procedures for handling **2-Methylbutyl benzoate** (CAS No. 52513-03-8). This guide is structured to provide not just procedural steps but also the scientific rationale behind them, ensuring a culture of safety and reproducibility in the laboratory.

## Section 1: Compound Identification and Properties

**2-Methylbutyl benzoate** is an organic ester formed from benzoic acid and 2-methyl-1-butanol. [1] It is recognized for its pleasant, fruity aroma and is utilized in the food and cosmetics industries.[1] In a research and development context, its properties as a solvent or a synthetic intermediate are of primary interest.

### 1.1 Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2-Methylbutyl benzoate** is fundamental to its safe handling. These properties dictate its behavior under various laboratory conditions and inform risk assessment.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub>	[2]
Molecular Weight	192.25 g/mol	[3]
Appearance	Colorless to pale yellow clear liquid (est.)	[4]
Odor	Pleasant, apple- or strawberry-like	[1]
Boiling Point	259-260 °C at 760 mmHg	[1][4]
Flash Point	106.2 - 109.4 °C	[1][5]
Density	0.992 g/cm <sup>3</sup>	[1]
Vapor Pressure	0.0125 - 0.013 mmHg at 25 °C (est.)	[1][4]
Solubility	Insoluble in water; soluble in alcohol.[4][6]	
logP (Octanol/Water Partition Coefficient)	4.007 (est.)	[4][7]
CAS Number	52513-03-8	[2]

## 1.2 Structural Information

The molecular structure of a compound influences its reactivity and interactions.

- SMILES: CCC(C)COC(=O)C1=CC=CC=C1[5]
- InChI: InChI=1S/C12H16O2/c1-3-10(2)9-14-12(13)11-7-5-4-6-8-11/h4-8,10H,3,9H2,1-2H3[2]

## Section 2: Health and Safety Information

While specific toxicological data for **2-Methylbutyl benzoate** is limited, a hazard assessment can be made by extrapolating from data on structurally similar benzoate esters. It is generally considered to have low toxicity.[1] However, adherence to safety protocols is paramount.

## 2.1 Hazard Identification and GHS Classification

Based on data for analogous compounds like methyl benzoate and butyl benzoate, the following potential hazards should be considered.[8][9]

- Acute Oral Toxicity: May be harmful if swallowed.[8][9]
- Skin Corrosion/Irritation: May cause skin irritation.[9]
- Serious Eye Damage/Eye Irritation: May cause eye irritation.[9]
- Combustibility: It is a combustible liquid.

## 2.2 Exposure Controls and Personal Protective Equipment (PPE)

To mitigate risks, a multi-layered approach to exposure control is necessary, starting with engineering controls and supplemented by appropriate PPE.

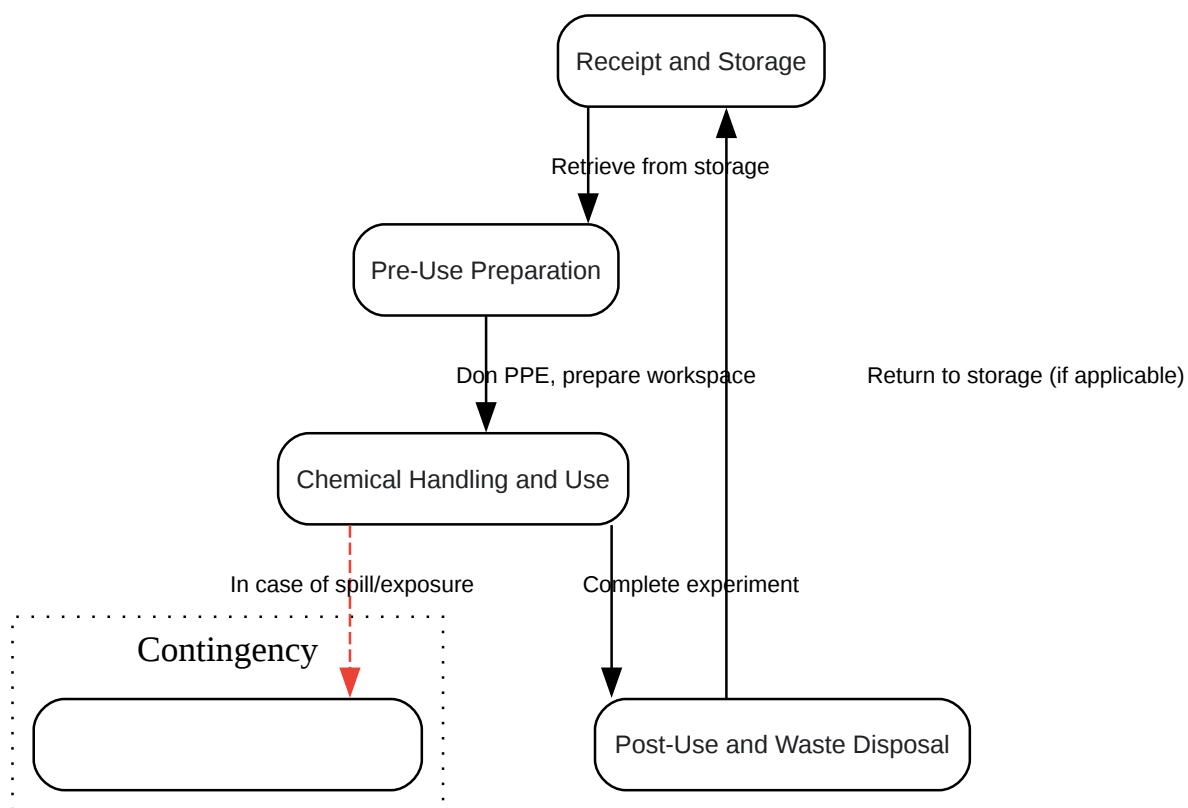
- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[10] Eyewash stations and safety showers must be readily accessible.[10][11]
- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical safety goggles or a face shield are mandatory.[10]
  - Hand Protection: Wear impervious gloves (e.g., nitrile rubber).
  - Skin and Body Protection: A lab coat or other protective work clothing is required.
  - Respiratory Protection: If working outside of a fume hood where ventilation is inadequate, use a NIOSH/MSHA approved respirator with an organic vapor cartridge.[11]

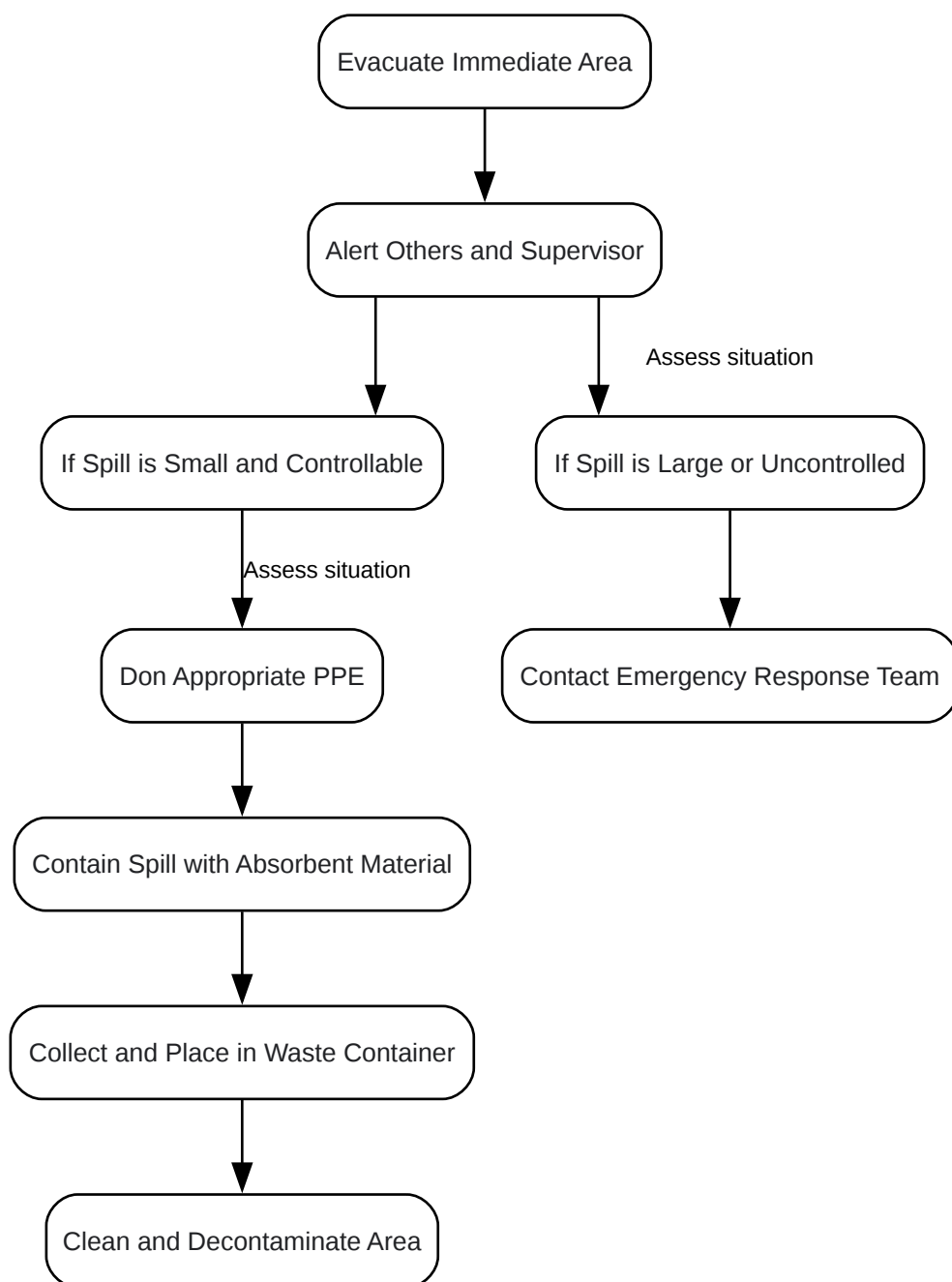
## Section 3: Standard Operating Procedures for Handling

The following protocols are designed to ensure the safe handling of **2-Methylbutyl benzoate** from receipt to disposal.

### 3.1 General Handling Workflow

The logical flow for handling this chemical involves careful planning and execution at each stage.





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